

# Polyaminopropyl Biguanide: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Polyaminopropyl biguanide

Cat. No.: B036736

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This in-depth technical guide serves as a resource for researchers, scientists, and drug development professionals on **Polyaminopropyl Biguanide** (PAPB). It clarifies its chemical identity, distinguishes it from the more common Polyhexamethylene Biguanide (PHMB), and presents available data on its biological activity.

## Chemical Identity and Structure

**Polyaminopropyl biguanide**, often abbreviated as PAPB, is a polymer characterized by repeating biguanide units linked by propyl chains. It is crucial to distinguish PAPB from Polyhexamethylene Biguanide (PHMB), a structurally similar polymer with a hexyl linker instead of a propyl one. While the INCI name "**Polyaminopropyl Biguanide**" is sometimes associated with PHMB in commercial products, they are distinct chemical entities with different properties.

[1][2][3][4]

Chemical Formula:  $(C_5H_{11}N_5)_n$  [4][5]

CAS Numbers: The primary and most specific CAS number for **Polyaminopropyl biguanide** is:

- 133029-32-0 [4]

It is important to note that other CAS numbers, such as 32289-58-0 and 27083-27-8, are often associated with PHMB but may be erroneously linked to PAPB in some literature and commercial documentation. [5][6]

Chemical Structure:

Caption: Chemical structure of **Polyaminopropyl biguanide** (PAPB).

## Physicochemical Properties

Available data on the specific physicochemical properties of PAPB is limited, with more extensive information available for the related compound, PHMB.

Property	Data
Appearance	Typically supplied as a liquid solution.
Solubility	Freely water-soluble.

## Antimicrobial Efficacy

A critical finding in the scientific literature is the significant difference in antimicrobial activity between PAPB and PHMB. While PHMB is a potent, broad-spectrum antimicrobial, studies have shown that PAPB is largely ineffective at bacterial eradication.[1][2][3] This suggests that the antimicrobial efficacy often attributed to "**Polyaminopropyl Biguanide**" in commercial contexts is likely due to the use of PHMB.

The following table summarizes comparative antimicrobial efficacy data.

Organism	Test Method	Concentration	Result for PAPB	Result for PHMB
Staphylococcus aureus	MBC	<0.05 mg/mL	Ineffective in bacterial eradication	High antimicrobial activity
Escherichia coli	MBC	<0.05 mg/mL	Ineffective in bacterial eradication	High antimicrobial activity

MBC: Minimum Bactericidal Concentration

## Cytotoxicity

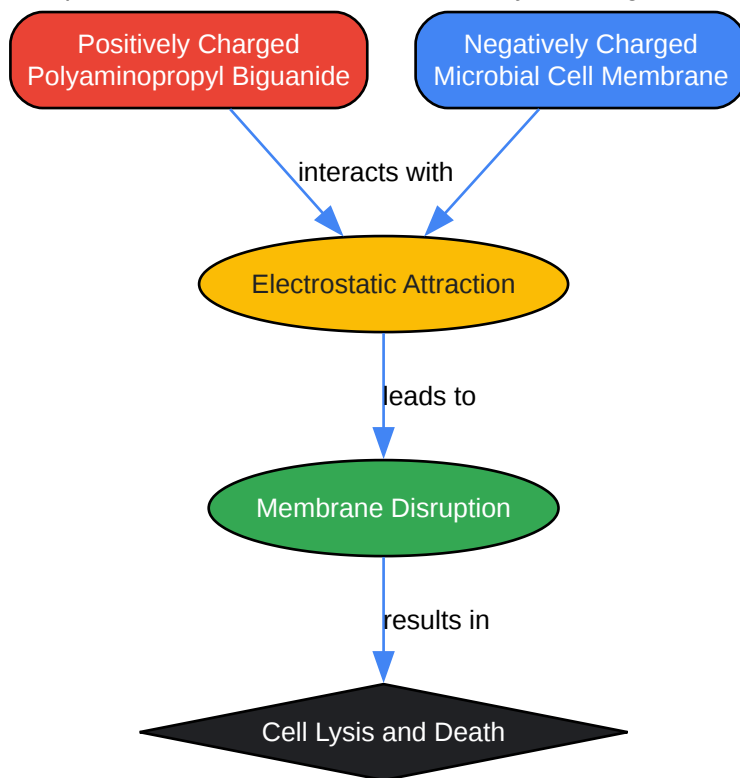
In contrast to its lack of antimicrobial efficacy, PAPB has demonstrated significantly lower cytotoxicity compared to PHMB.

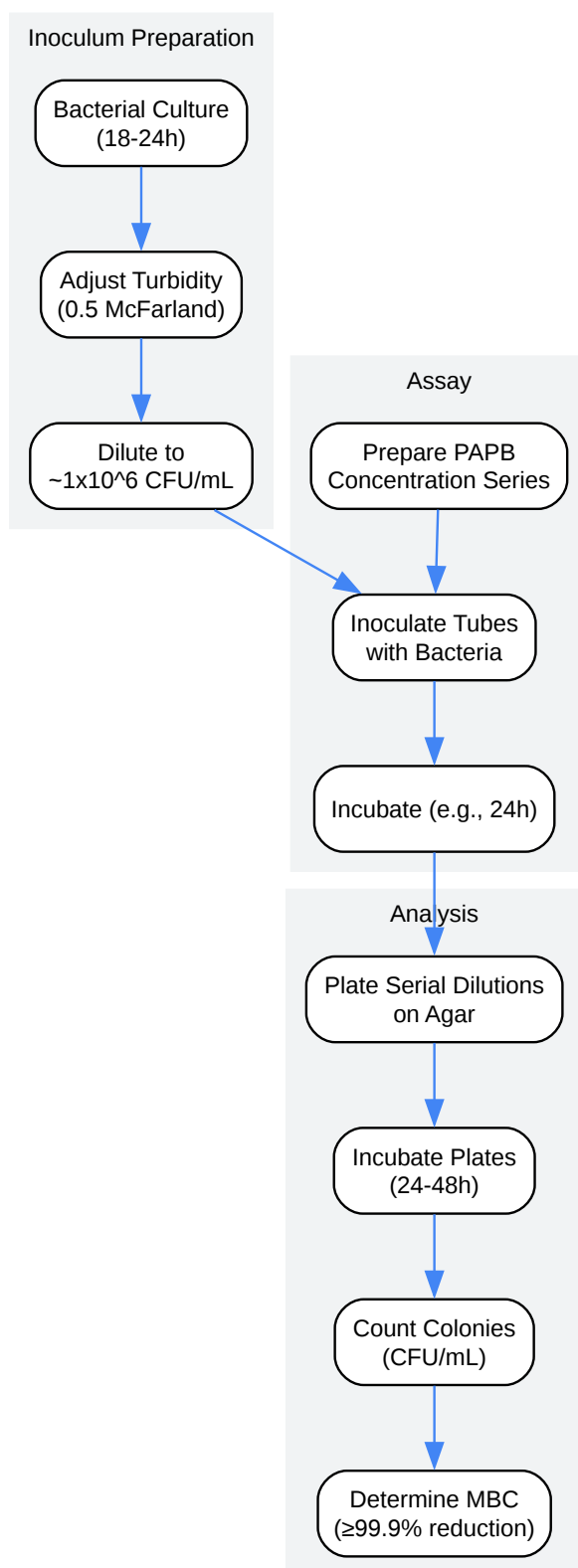
Cell Line	Incubation Time	Concentration Range	Cytotoxicity of PAPB	Cytotoxicity of PHMB
Human Keratinocytes (HaCaT)	24 hours	0.005% - 0.1% v/v	Moderate to high cytotoxicity at 0.05% and 0.1%	Highly cytotoxic, survival rate never exceeding 27%
Murine Fibroblasts (L929)	24 hours	up to 0.1%	No cytotoxic effect detected	Highly cytotoxic
Human Keratinocytes (HaCaT)	72 hours	up to 0.1%	Non-cytotoxic	Highly cytotoxic
Murine Fibroblasts (L929)	72 hours	0.05% and 0.1%	Weak cytotoxic effect	Highly cytotoxic

## Mechanism of Action

The proposed mechanism of action for polymeric biguanides like PAPB and PHMB is based on their cationic nature. The positively charged polymer is attracted to the negatively charged components of microbial cell membranes. This interaction leads to the disruption of the membrane, causing leakage of cellular contents and ultimately cell death. However, the difference in the length of the hydrocarbon linker (propyl in PAPB vs. hexyl in PHMB) appears to dramatically affect the efficiency of this process, rendering PAPB largely inactive as an antimicrobial.

## Proposed Antimicrobial Mechanism of Polymeric Biguanides





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- To cite this document: BenchChem. [Polyaminopropyl Biguanide: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b036736#polyaminopropyl-biguanide-cas-number-and-chemical-structure]

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